

Technical Guide: 3-(4-Chlorophenyl)pyrrolidine (CAS 120418-62-4)

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)pyrrolidine

CAS No.: 120418-62-4

Cat. No.: B056861

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, potential biological activities, and suppliers of **3-(4-Chlorophenyl)pyrrolidine** (CAS No. 120418-62-4). This compound is a pyrrolidine derivative that has been investigated for its potential as a prodrug and its effects on the central nervous system.

Chemical and Physical Properties

3-(4-Chlorophenyl)pyrrolidine is a synthetic organic compound with the molecular formula $C_{10}H_{12}ClN$.^[1] Its chemical structure consists of a pyrrolidine ring substituted at the 3-position with a 4-chlorophenyl group. A summary of its key physicochemical properties is presented in the table below.

Property	Value	Unit
Molecular Formula	C ₁₀ H ₁₂ ClN	
Molecular Weight	181.66	g/mol
Boiling Point	275.6	°C at 760 mmHg[2]
Density	1.129	g/cm ³
Refractive Index	1.548	
Flash Point	120.5	°C
Vapor Pressure	0.00506	mmHg at 25°C

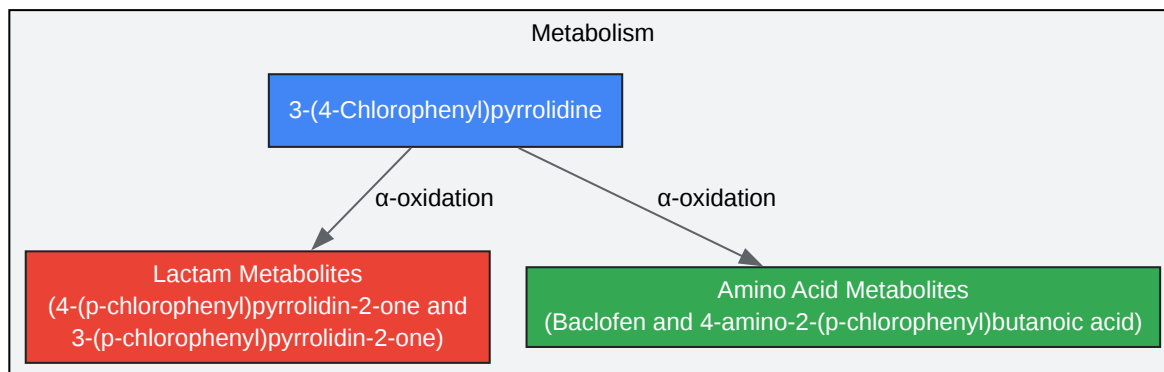
Potential Biological Activity and Metabolism

Research indicates that **3-(4-Chlorophenyl)pyrrolidine** may act as a prodrug for gamma-aminobutyric acid (GABA)ergic metabolites and has been explored for its anticonvulsant and neuroprotective properties.[1]

A key study investigated the metabolism of **3-(4-chlorophenyl)pyrrolidine** in rat liver and brain homogenates. The research demonstrated that this compound undergoes α -oxidation to form several metabolites, including the active drug baclofen.[3]

Metabolic Pathway

The metabolic conversion of **3-(4-Chlorophenyl)pyrrolidine** involves enzymatic reactions primarily in the liver and brain. The proposed metabolic pathway is illustrated in the diagram below.



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Metabolic Pathway of **3-(4-Chlorophenyl)pyrrolidine**

Experimental Protocols

Detailed experimental protocols for the synthesis and biological evaluation of **3-(4-Chlorophenyl)pyrrolidine** are crucial for reproducible research. Below is a summarized methodology based on available literature for in vitro metabolism studies.

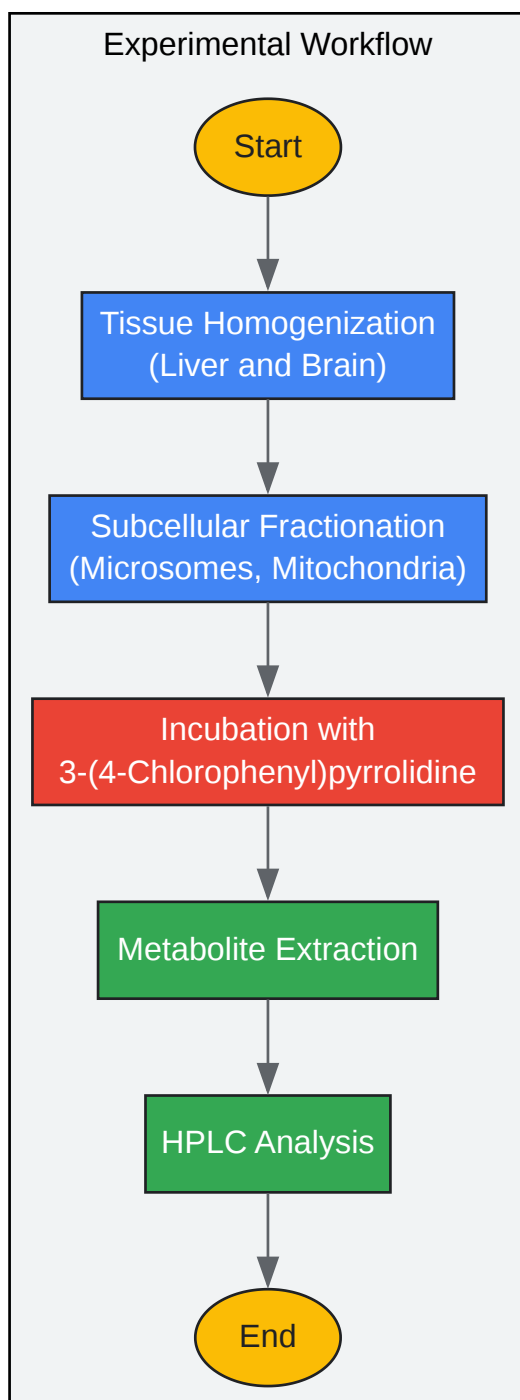
Objective: To determine the metabolic fate of **3-(4-Chlorophenyl)pyrrolidine** in liver and brain tissues.

Materials:

- **3-(4-Chlorophenyl)pyrrolidine**
- Rat liver and brain tissues
- Homogenization buffer
- Microsome and mitochondria isolation reagents
- High-Performance Liquid Chromatography (HPLC) system

Methodology:

- Tissue Homogenization: Rat liver and brain tissues are homogenized in a suitable buffer to create tissue homogenates.
- Subcellular Fractionation: The homogenates are subjected to centrifugation to isolate microsomal and mitochondrial fractions.
- Incubation: **3-(4-Chlorophenyl)pyrrolidine** is incubated with the tissue homogenates, as well as the isolated microsomal and mitochondrial fractions.
- Metabolite Extraction: Following incubation, the reaction is stopped, and metabolites are extracted from the mixture.
- Analysis: The extracted samples are analyzed by HPLC to identify and quantify the parent compound and its metabolites.



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In Vitro Metabolism Experimental Workflow

Suppliers

3-(4-Chlorophenyl)pyrrolidine is available from various chemical suppliers. Researchers should verify the purity and specifications before purchase.

Supplier	Website
Smolecule	--INVALID-LINK--
Ambeed	--INVALID-LINK--
Ark Pharm, Inc.	--INVALID-LINK--
Chem-Impex International	--INVALID-LINK--
Beijing Famozi Pharmaceutical Technology Co., Ltd.	Not available

Conclusion

3-(4-Chlorophenyl)pyrrolidine (CAS 120418-62-4) is a compound of interest for its potential as a GABAergic prodrug with possible anticonvulsant and neuroprotective activities. Further research is warranted to fully elucidate its pharmacological profile and therapeutic potential. This guide provides a foundational understanding of its properties and metabolic pathways to support ongoing and future investigations in the field of drug discovery and development.

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References

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